

Essential Safety and Operational Guide for Handling Lauroyl-L-carnitine chloride

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Compound of Interest

Compound Name: Lauroyl-L-carnitine chloride

Cat. No.: B590597

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This guide provides immediate safety, handling, and disposal protocols for **Lauroyl-L-carnitine chloride**, tailored for research, scientific, and drug development professionals.

Hazard Identification and Classification


Lauroyl-L-carnitine chloride is classified as a hazardous substance. The primary routes of exposure are oral, skin contact, and inhalation. It is crucial to adhere to the following safety precautions to minimize risk.

GHS Hazard Classification:[\[1\]](#)

- Acute toxicity, oral (Category 4), H302: Harmful if swallowed.
- Skin corrosion/irritation (Category 2), H315: Causes skin irritation.
- Serious eye damage/eye irritation (Category 2A), H319: Causes serious eye irritation.
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3), H335: May cause respiratory irritation.

GHS Label Elements:[\[1\]](#)

- Pictogram:

 alt text

- Signal Word: Warning

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Lauroyl-L-carnitine chloride** to prevent exposure.

PPE Category	Item	Specification
Eye and Face Protection	Safety glasses with side-shields or goggles	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166. A face shield may be required for splash hazards.
Hand Protection	Chemical-resistant gloves	The glove material must be impermeable and resistant to the product. Nitrile or neoprene gloves are generally suitable.
Body Protection	Laboratory coat or protective clothing	Should be worn to prevent skin contact.
Respiratory Protection	NIOSH-approved respirator	Required if working in a poorly ventilated area or when dust or aerosols may be generated. Use only outdoors or in a well-ventilated area. [1] [2]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of **Lauroyl-L-carnitine chloride** and ensuring a safe laboratory environment.

Handling:[\[1\]](#)[\[3\]](#)

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[1\]](#)[\[2\]](#)

- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Use only in a well-ventilated area or outdoors.[\[1\]](#)[\[2\]](#)

Storage:

- Store in a tightly closed container.
- Keep in a dry and well-ventilated place.
- For long-term storage, it is recommended to keep the substance refrigerated.
- Store locked up.[\[1\]](#)

First Aid Measures

In case of exposure, immediate action is necessary.

Exposure Route	First Aid Procedure
If Swallowed	Rinse mouth. Do NOT induce vomiting. Call a physician. [1]
If on Skin	Wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse. [1]
If Inhaled	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a physician if you feel unwell. [1]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

Disposal Plan

Dispose of **Lauroyl-L-carnitine chloride** and its container in accordance with local, regional, and national regulations.[\[1\]](#)

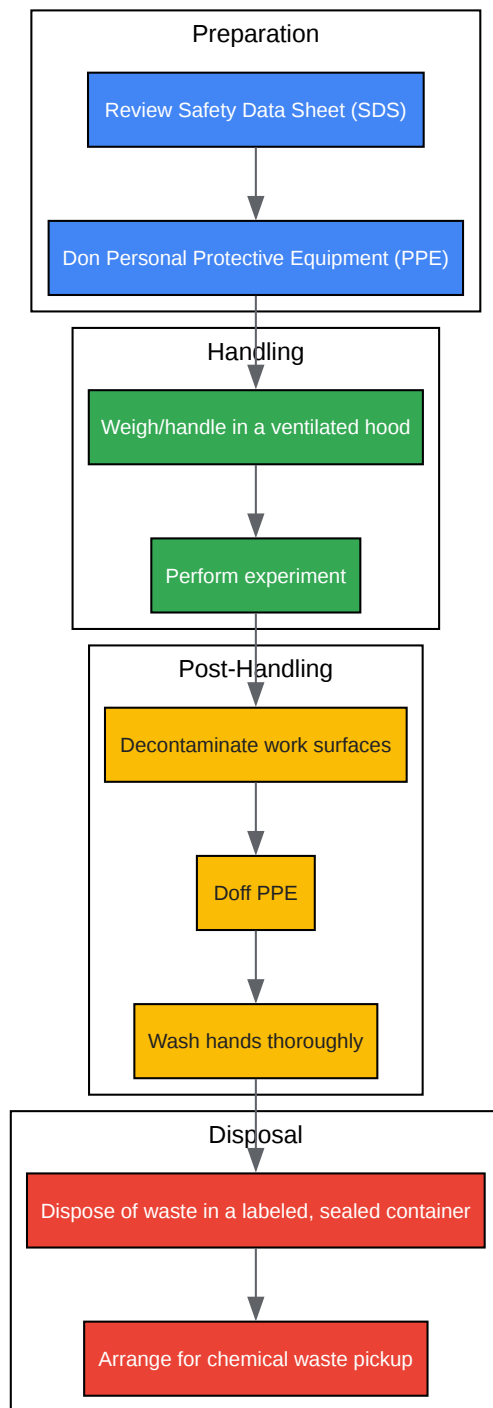
Disposal of Contaminated Material:

- Sweep up and shovel into suitable containers for disposal.[\[3\]](#)
- Avoid dust formation.[\[3\]](#)
- Solutions can be absorbed with a liquid-binding material like diatomite.[\[1\]](#)
- Decontaminate surfaces and equipment by scrubbing with alcohol.[\[1\]](#)

Experimental Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for safely handling **Lauroyl-L-carnitine chloride** in a laboratory setting.

Workflow for Safe Handling of Lauroyl-L-carnitine chloride

[Click to download full resolution via product page](#)Caption: Safe handling workflow for **Lauroyl-L-carnitine chloride**.

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